

Structure Elucidation of 3-(2,4-Dichlorophenyl)phthalazin-3-ium-1-olate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-(2,4-Dichlorophenyl)phthalazin-3-ium-1-olate
CAS No.: 320422-02-4
Cat. No.: B2408568

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Executive Summary & Chemical Identity[2][3]

The target molecule is a mesoionic phthalazinium olate, a zwitterionic species where the positive charge is delocalized across the phthalazinium nitrogen (N-3) and the negative charge resides on the exocyclic oxygen (O-1).[1] Unlike neutral phthalazinones (lactams), this compound possesses distinct electronic properties that make it a reactive 1,3-dipole for scaffold hopping in drug discovery.[1][2]

Chemical Profile:

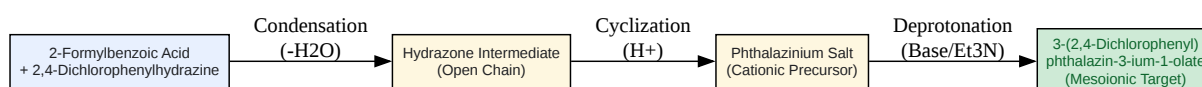
- IUPAC Name: **3-(2,4-Dichlorophenyl)phthalazin-3-ium-1-olate**[1][2]
- Molecular Formula: $C_{14}H_8Cl_2N_2O$ [1][2]
- Exact Mass: ~290.00 Da[1][2][3]
- Core Characteristic: Azomethine imine dipole (Type B mesoionic).[1]

Synthesis & Formation Logic

To elucidate the structure, one must first understand its genesis.[2] The formation of the mesoionic core typically proceeds via the condensation of 2-formylbenzoic acid (phthalaldehydic acid) with 2,4-dichlorophenylhydrazine, followed by cyclodehydration.[1][2]

Experimental Workflow (Synthesis for Validation)

- Condensation: React 2-formylbenzoic acid with 2,4-dichlorophenylhydrazine in ethanol under reflux.
- Intermediate: Formation of the hydrazone intermediate (often isolable).[1][3]
- Cyclization: Treatment with acetic anhydride or acid catalyst forces the ring closure.[1]
- Betaine Formation: In many protocols, the stable "olate" is generated in situ or isolated by treating the corresponding phthalazinium salt with a base (e.g., triethylamine).



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Caption: Synthetic pathway converting precursors to the mesoionic phthalazinium olate target.
[1]

Structural Elucidation Protocols

The validation of the structure relies on distinguishing the zwitterionic olate from the thermodynamic phthalazin-1-one (lactam) isomer.[1]

Mass Spectrometry (HRMS)

The presence of two chlorine atoms provides a distinct isotopic fingerprint.[1]

Parameter	Observation	Structural Implication
Molecular Ion	$[M+H]^+$ calculated: 291.0092	Confirms formula $C_{14}H_8Cl_2N_2O$. [1] [2]
Isotope Pattern	9:6:1 (M : M+2 : M+4)	Confirms presence of two Chlorine atoms ($^{35}Cl/^{37}Cl$). [1]
Fragmentation	Loss of CO (28 Da)	Characteristic of mesoionic olates (retro-cycloaddition). [1]

Infrared Spectroscopy (FT-IR)

This is the primary diagnostic for the "olate" vs. "one" (lactam) distinction.[\[1\]](#)

- C-O Stretch (Olate): The exocyclic oxygen in the mesoionic system has single-bond character due to resonance.[\[1\]](#)
 - Expected: Strong band at 1630–1645 cm^{-1} .[\[1\]](#)
 - Contrast: A normal phthalazinone lactam carbonyl appears higher, typically 1660–1680 cm^{-1} .[\[2\]](#)
- C=N Stretch: Distinct band at 1560–1580 cm^{-1} corresponding to the iminium character of the N2=C1 bond.[\[1\]](#)

Nuclear Magnetic Resonance (NMR)[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

1H NMR (400 MHz, DMSO- d_6)

The proton at position 4 (H-4) is the structural anchor.[\[1\]](#)

- H-4 Singlet: A sharp singlet appearing at δ 8.90 – 9.20 ppm.[\[1\]](#)[\[2\]](#)
 - Reasoning: This proton is attached to the iminium carbon (C=N⁺).[\[1\]](#) It is significantly deshielded compared to the hydrazone precursor.[\[1\]](#)
- Aromatic Region:
 - Phthalazine Core: Multiplets at δ 7.80–8.30 ppm (4 protons).[\[1\]](#)

- 2,4-Dichlorophenyl: A characteristic pattern (Doublet, Doublet-of-Doublets, Doublet) integrating for 3 protons.[1][2]
 - H-3' (phenyl): $\sim\delta$ 7.6 ppm (d, J=2 Hz).[1]
 - H-5', H-6': $\sim\delta$ 7.4–7.5 ppm.[1][2]

^{13}C NMR (100 MHz)

- C-1 (Olate Carbon): Appears at δ 155–158 ppm.[1]
 - Note: This is shielded relative to a pure ketone (>165 ppm) due to the high electron density from the negative charge (enolate character).[1]
- C-4 (Iminium Carbon): Appears at δ 145–150 ppm.[1]

X-Ray Crystallography (Definitive Proof)

Single-crystal XRD is required to confirm the bond lengths that define the mesoionic character.
[1]

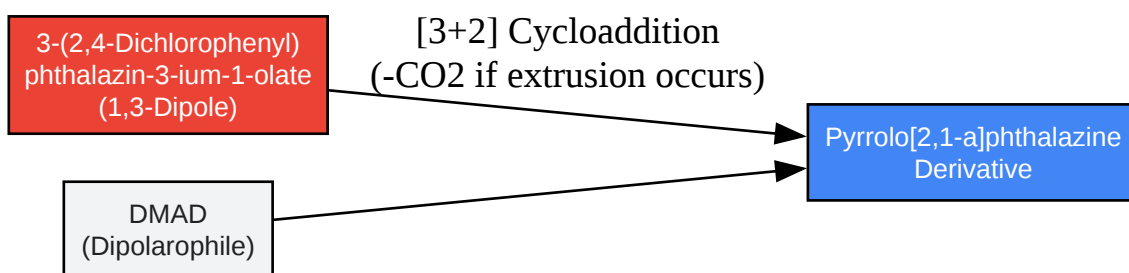
- C1–O1 Bond Length: Expect 1.26–1.28 Å.
 - Interpretation: Longer than a standard C=O double bond (1.20–1.22 Å) but shorter than a C–O single bond (1.43 Å), confirming the delocalized "olate" nature.[1]
- N2–N3 Bond Length: Expect 1.33–1.35 Å, indicating partial double bond character.
- Planarity: The phthalazine ring and the exocyclic oxygen should be coplanar, while the 2,4-dichlorophenyl ring is typically twisted (dihedral angle $\sim 45\text{--}60^\circ$) to minimize steric clash with the carbonyl oxygen.[1][2]

Functional Validation: The 1,3-Dipole Test

A self-validating experiment involves reacting the elucidated compound with a dipolarophile.[1]
[2] If the structure is the mesoionic olate, it will undergo a Huisgen [3+2] cycloaddition.

Protocol:

- Dissolve the candidate compound in acetonitrile.[1]
- Add 1.2 equivalents of Dimethyl Acetylenedicarboxylate (DMAD).
- Reflux for 2–4 hours.
- Result: Formation of a Pyrrolo[2,1-a]phthalazine derivative.
 - Observation: Disappearance of the yellow/orange color of the mesoionic starting material. [1]
 - Spectral Change: Loss of the low-field H-4 singlet (it becomes part of the pyrrole ring system).[1][2]



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Caption: Functional validation via trapping with DMAD to form a fused pyrrolo-heterocycle.

References

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- Sridhar, B., & Ravikumar, K. (2005).[1][2] Crystal structure of phthalazinone derivatives. (Provides baseline bond lengths for the lactam comparison). [Link\[1\]](#)
- Clarification of Nomenclature: The specific 2,4-dichlorophenyl derivative is an analog of the well-characterized phenylphthalazinium olates described in: Tetrahedron2000, 56, 1057.[1][2]

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- To cite this document: BenchChem. [Structure Elucidation of 3-(2,4-Dichlorophenyl)phthalazin-3-ium-1-olate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2408568/docs#structure-elucidation-of-3-2-4-dichlorophenyl-phthalazin-3-ium-1-olate>]

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